

Permabond 910: Application Notes and Protocols for Microscopy Sample Mounting

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Compound of Interest

Compound Name: Permabond 910

Cat. No.: B1167610

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This document provides detailed application notes and protocols for utilizing **Permabond 910**, a methyl cyanoacrylate adhesive, for mounting diverse samples for light microscopy, scanning electron microscopy (SEM), and transmission electron microscopy (TEM).

Product Overview and Key Properties

Permabond 910 is a single-part, low-viscosity, fast-curing adhesive that polymerizes at room temperature.^{[1][2][3]} It is specifically designed for bonding metal surfaces but also demonstrates excellent adhesion to a wide variety of other materials, including most plastics and rubbers.^{[1][2][3]} Its rapid fixture time and strong bond strength make it a candidate for various applications in microscopy sample preparation.

A summary of the key quantitative properties of **Permabond 910** is presented in Table 1 for easy reference and comparison.

Table 1: Quantitative Data Summary for **Permabond 910**

Property	Value
Chemical Composition	Methyl cyanoacrylate
Appearance	Colorless Liquid
Viscosity @ 25°C	70-90 mPa.s (cP)
Specific Gravity	1.1
Fixture/Handling Time	10-15 seconds (Steel, Buna N Rubber, Phenolic)
Full Cure Time	24 hours
Maximum Gap Fill	0.15 mm (0.006 in)
Temperature Resistance	-55°C to 82°C (-65°F to 180°F)
Outgassing	Low outgassing when fully cured; suitable for vacuum applications.
Solubility	Soluble in acetone, nitromethane, and Permabond CA solvent.

Application Notes

Light Microscopy

Permabond 910 can be used as a mounting medium for certain light microscopy applications, particularly when rapid, permanent mounting is required. However, its use may not be suitable for all applications, especially those requiring high-resolution cytological detail.

- **Compatibility with Stains:** Studies have shown that while cyanoacrylate adhesives provide excellent adhesion, they may not offer the same level of clarity for nuclear and cytoplasmic details as traditional mounting media like DPX.^{[4][5][6]} Some fading of hematoxylin-stained sections has been observed with cyanoacrylate-based mountants.^[7] It is recommended to conduct a pilot study to assess the compatibility of **Permabond 910** with the specific stains and tissues being used, especially for long-term storage.

- **Refractive Index:** The refractive index of cyanoacrylate is different from traditional mounting media, which may affect the visualization of certain cellular structures.^[7]
- **Advantages:** The primary advantages of using **Permabond 910** for light microscopy are its rapid curing time and strong adhesion, which can be beneficial for high-throughput applications or for securing thick or difficult-to-mount sections.

Scanning Electron Microscopy (SEM)

Permabond 910 is a suitable adhesive for mounting samples for SEM analysis due to its low outgassing properties when fully cured, which is critical for maintaining high vacuum in the SEM chamber.

- **Conductivity:** As **Permabond 910** is non-conductive, it is crucial to ensure a conductive path from the sample to the SEM stub to prevent charging artifacts. This can be achieved by using conductive tapes (carbon or copper) or conductive paints (carbon or silver) in conjunction with the adhesive.
- **Application Technique:** Apply a minimal amount of adhesive to the SEM stub. Place the sample onto the adhesive and then use conductive paint to create a bridge from the edge of the sample to the stub. This ensures that the sample is both mechanically stable and electrically grounded.
- **Sample Types:** **Permabond 910** is effective for mounting a variety of dry samples, including metals, polymers, and ceramics. For porous or outgassing-prone samples, ensure they are fully dried and that the adhesive is fully cured before introducing them into the SEM.

Transmission Electron Microscopy (TEM)

Permabond 910 can be a valuable tool in the complex workflow of TEM sample preparation, particularly for securing specimens for sectioning.

- **Specific Use Case:** A key application of **Permabond 910** in TEM is to adhere a specific, pre-identified region of interest from a larger sample onto a resin block for ultramicrotomy. This is particularly useful when analyzing specific features within a larger tissue or material sample.

- **Workflow Integration:** After embedding and polymerizing the main sample in a resin (e.g., Epon), the region of interest can be excised and then glued to a blank resin block using a minimal amount of **Permabond 910**. This allows for precise targeting of the area to be sectioned.
- **Considerations:** Ensure that the layer of **Permabond 910** is as thin as possible to minimize its presence in the final sections. The adhesive is not electron-transparent and could interfere with imaging if it is too thick.

Experimental Protocols

Protocol for Mounting Samples for Light Microscopy

This protocol provides a general guideline for using **Permabond 910** as a mounting medium.

- **Sample Preparation:** Process the tissue or sample through standard histological techniques, including fixation, dehydration, clearing, and staining.
- **Final Clearing:** After the final staining step, ensure the sample is thoroughly dehydrated and cleared in an appropriate solvent (e.g., xylene).
- **Slide Preparation:** Place the prepared section on a clean, dry microscope slide.
- **Adhesive Application:** Apply a very small drop of **Permabond 910** to the center of the coverslip. Do not apply directly to the tissue section to avoid potential damage.
- **Mounting:** Carefully lower the coverslip onto the tissue section at a 45-degree angle to allow the adhesive to spread evenly and to minimize the formation of air bubbles.
- **Curing:** Gently apply even pressure to the coverslip to create a thin, uniform layer of adhesive. The adhesive will set in a few seconds. Allow for a full cure of 24 hours for optimal bond strength.
- **Cleaning:** Excess adhesive can be carefully removed from the edges of the coverslip using a razor blade after it has cured.

Protocol for Mounting Samples for SEM

This protocol details the steps for mounting a sample for SEM analysis using **Permabond 910** to ensure both mechanical stability and electrical conductivity.

- **Stub Preparation:** Ensure the SEM stub is clean and free of any contaminants. Label the stub for sample identification.
- **Conductive Tape Application:** Place a piece of double-sided conductive carbon tape onto the surface of the SEM stub.
- **Adhesive Application:** Apply a very small, thin layer of **Permabond 910** to the center of the carbon tape.
- **Sample Placement:** Using tweezers, carefully place the sample onto the adhesive. Gently press the sample to ensure good contact.
- **Establishing a Conductive Path:**
 - Apply conductive carbon or silver paint to create a continuous path from the edge of the sample to the carbon tape and the metal of the SEM stub.
 - Ensure the paint makes good contact with both the sample and the stub.
- **Curing:** Allow the **Permabond 910** to cure completely (at least 24 hours is recommended) in a desiccator to prevent moisture absorption and to ensure minimal outgassing in the SEM.
- **Final Check:** Before loading into the SEM, ensure that all components are securely fastened and that there are no loose particles.

Protocol for Mounting a Region of Interest for TEM Sectioning

This protocol describes how to use **Permabond 910** to mount a specific region of interest for ultramicrotomy.

- **Sample Preparation:** The sample should be fixed, dehydrated, and embedded in a suitable resin (e.g., Epon, Araldite) according to standard TEM protocols.

- Identification of Region of Interest (ROI): Using a light microscope, identify the specific area of the embedded sample that you wish to section for TEM.
- Excision of ROI: Carefully excise the identified ROI from the larger resin block using a fine saw or a razor blade.
- Preparation of Mounting Block: Use a blank, fully polymerized resin block as the mounting stub. Ensure the mounting surface is flat and clean.
- Adhesive Application: Apply a minuscule amount of **Permabond 910** to the flat surface of the blank resin block.
- Mounting the ROI:
 - Carefully orient and place the excised ROI onto the drop of adhesive on the blank block.
 - Gently press the ROI to ensure a thin, uniform bond line.
- Curing: Allow the adhesive to cure completely (a few minutes for handling strength, 24 hours for full cure) before proceeding to trimming and sectioning.
- Trimming and Sectioning: Once cured, the mounted ROI can be trimmed and sectioned using an ultramicrotome as per standard procedures.

Diagrams

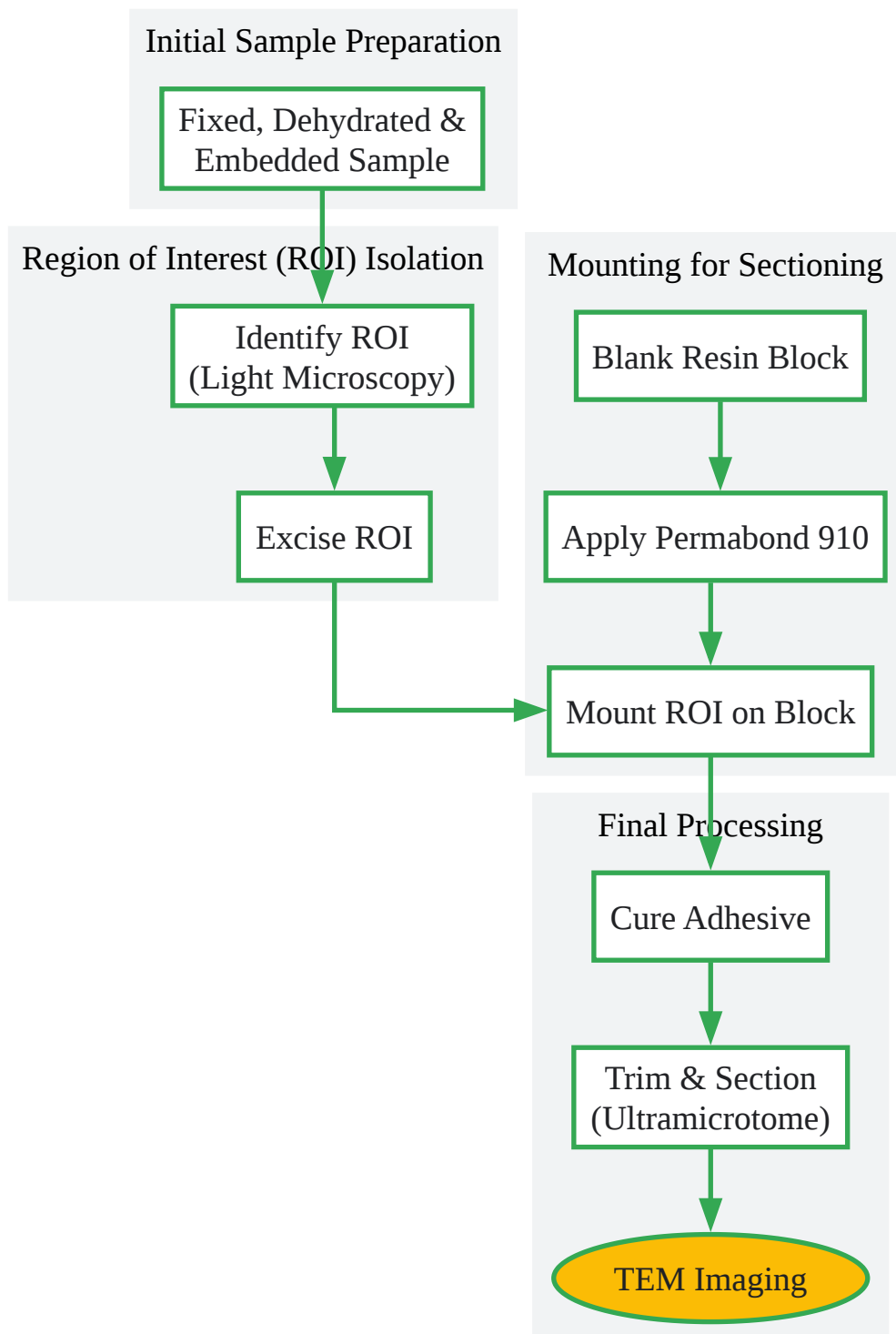
Experimental Workflow for SEM Sample Mounting



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Caption: Workflow for SEM sample mounting with **Permabond 910**.

Logical Relationship for TEM Region of Interest Mounting



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Caption: Mounting a region of interest for TEM with **Permabond 910**.

Troubleshooting

- Problem: Sample charging in the SEM.
 - Solution: Ensure a continuous conductive path from the sample to the stub. Use conductive paint to bridge any gaps between the sample and the conductive tape/stub. Apply a thinner layer of **Permabond 910**. Consider sputter coating the sample with a conductive metal if the issue persists.
- Problem: Air bubbles under the coverslip in light microscopy.
 - Solution: Apply the adhesive to the coverslip, not the sample. Lower the coverslip at an angle to allow air to escape. Use a minimal amount of adhesive.
- Problem: Poor adhesion.
 - Solution: Ensure surfaces are clean, dry, and free of grease.^{[1][2]} For some materials, light abrasion of the surface can improve adhesion.^{[1][2]}
- Problem: Difficulty removing the sample after analysis.
 - Solution: **Permabond 910** can be dissolved using acetone or nitromethane.^[1] Soaking the mounted sample in one of these solvents will soften the adhesive, allowing for removal of the sample. This should be done in a well-ventilated area with appropriate personal protective equipment.

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